

A Technical Guide to the Stable Isotopes of Nickel

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Compound of Interest

Compound Name: Nickel-58

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For Researchers, Scientists, and Drug Development Professionals

Nickel (^{28}Ni) is a silvery-white metallic element that plays a crucial role in numerous biological and industrial processes. A comprehensive understanding of its isotopic composition is fundamental for advanced research, particularly in fields such as geochemistry, nuclear physics, and the development of radiopharmaceuticals. Naturally occurring nickel is a composite of five stable isotopes, each with a unique atomic mass and a distinct level of abundance.^[1]

Properties of Stable Nickel Isotopes

The stability and relative abundance of nickel isotopes are critical factors in their various applications. **Nickel-58** is the most abundant, accounting for over 68% of all natural nickel.^[1] The isotopic composition of nickel can be fractionated by physical, chemical, and biological processes, leading to measurable variations in their abundances in different terrestrial materials.^[2]

The table below summarizes the key quantitative data for each of the five stable isotopes of nickel.

Isotope	Atomic Mass (Da)	Natural Abundance (%)	Nuclear Spin (I)
58Ni	57.9353462	68.0769	0
60Ni	59.9307884	26.2231	0
61Ni	60.9310579	1.1399	3/2
62Ni	61.9283461	3.6345	0
64Ni	63.9279679	0.9256	0

Data sourced from
multiple references.[2]

[\[3\]](#)[\[4\]](#)

Applications in Research and Drug Development

While the stable isotopes themselves are not radioactive, they are indispensable as starting materials for the production of medically significant radioisotopes.[3] Their unique properties are leveraged in a variety of scientific and medical applications:

- Production of Medical Radionuclides:
 - 64Ni is a crucial precursor for the production of Copper-64 (64Cu), a positron-emitting radionuclide used in PET imaging for the diagnosis of tumors and neurological disorders.
 - 60Ni is used to produce Cobalt-57 (57Co), which is utilized in bone densitometry and as a reference source for gamma cameras.[3]
 - 58Ni serves as a target for producing Cobalt-58 (58Co), another positron-emitting radioisotope.[5]
 - 62Ni is used to create Nickel-63 (63Ni), which has applications as an X-ray fluorescence source and in electron capture detectors.[3][5]
- Research Applications:

- Stable nickel isotopes are used as tracers to study nickel metabolism and absorption in humans.[3]
- In geochemistry and cosmochemistry, variations in nickel isotopic ratios provide insights into geological processes and the age of meteorites.[4][6]
- ^{62}Ni is notable for having the highest nuclear binding energy per nucleon of any known nuclide, making it a key subject in nuclear stability research.[4]

Experimental Protocols

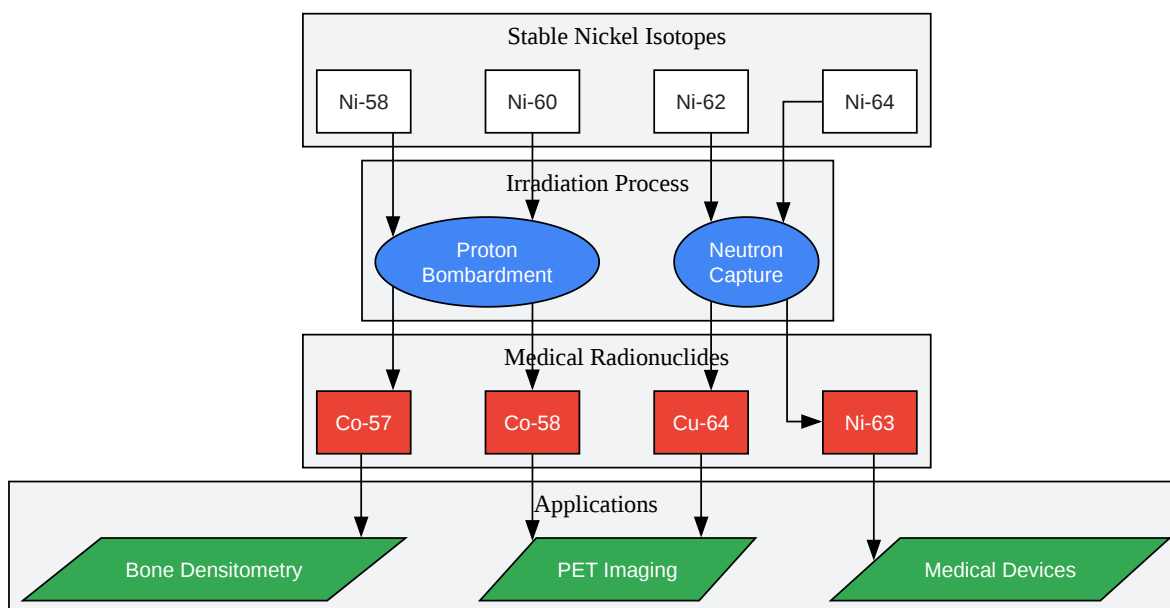
The determination of isotopic abundances and the enrichment of specific isotopes involve sophisticated analytical techniques. While detailed experimental protocols are specific to the instrumentation and objectives of a particular study, the foundational methods include:

- **Mass Spectrometry:** Techniques such as Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) are the primary methods for precisely measuring the isotopic ratios of nickel in various samples. These protocols involve sample dissolution, chemical purification of nickel from the sample matrix using ion-exchange chromatography, and subsequent analysis in the mass spectrometer.
- **Isotope Enrichment:** The separation of individual nickel isotopes for use in radionuclide production is typically achieved through gas centrifugation or electromagnetic separation of volatile nickel compounds, such as nickel carbonyl.

For specific experimental designs, researchers should consult peer-reviewed literature relevant to their field of inquiry, such as isotope geology, nuclear medicine, or materials science.

Logical Relationships in Isotope Utilization

The following diagram illustrates the pathway from stable nickel isotopes to their application in medical radionuclide production, a critical area for drug development and diagnostics.



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Caption: Production pathways from stable nickel isotopes to medical radionuclides.

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